

# Performance Showdown: SOLVENT YELLOW 141 Versus Key Alternatives in Polymer Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SOLVENT YELLOW 141

Cat. No.: B1166055

[Get Quote](#)

A comprehensive guide for researchers and industry professionals on the performance characteristics of **Solvent Yellow 141** and its alternatives in various polymer systems. This report provides a comparative analysis based on experimental data for crucial properties such as heat stability, light fastness, and migration resistance, alongside detailed experimental protocols and selection workflows.

**Solvent Yellow 141**, a greenish-yellow azo dye, is a prevalent choice for coloring a wide array of polymers due to its vibrant shade and good overall properties. However, the selection of an appropriate colorant is critical and depends on the specific polymer, processing conditions, and end-use application. This guide offers a detailed comparison of **Solvent Yellow 141** with other commercially available solvent dyes, providing quantitative data to aid in making informed decisions.

## Comparative Performance Analysis

The performance of a solvent dye is not absolute but is highly dependent on the polymer matrix it is incorporated into. Key performance indicators for solvent dyes in plastics include heat stability, light fastness, and migration resistance. The following tables summarize the available data for **Solvent Yellow 141** and several common alternatives.

Dye	Polymer	Heat Resistance (°C)	Light Fastness (Blue Wool Scale)	Migration Resistance
Solvent Yellow 141	PS	260[1][2][3]	5[1][2][3]	Good (in amorphous polymers)[4]
ABS	260[5]	5	Good[4]	
PMMA	260[5]	5	Good[4]	
PC	260	5	Good	
PET	260	5	Good	
Solvent Yellow 93	PS	300[6]	6-7[6]	Good[4]
PC	340[7]	7[7]	Good	
PMMA	300[7]	6-7[7]	Good	
PET	280[7]	-	Good	
Solvent Yellow 114	PS	300[8][9]	8[8]	Good[8][10]
ABS	280[8]	8[8]	Good	
PC	340[8]	7-8[8]	Good	
PET	300[10]	7-8[10]	Good	
Solvent Red 135	PS	300	8[11]	Excellent[12]
ABS	300	8	Excellent	
PC	300	8	Excellent	
PET	300[12]	8	Excellent	
Solvent Orange 60	PS	300	7-8	Good
ABS	300	7-8	Good	

PC	320	7-8	Good
PET	300	7-8	Good

Note: Data is compiled from various sources. "-" indicates that data was not readily available. The performance can vary based on the specific grade of the polymer and the concentration of the dye.

## Experimental Protocols

To ensure accurate and reproducible performance evaluation of solvent dyes in polymers, standardized testing methodologies are crucial. The following are summaries of key experimental protocols.

### Light Fastness Testing

Standard: ISO 105-B02:2014 - Textiles — Tests for colour fastness — Part B02: Colour fastness to artificial light: Xenon arc fading lamp test.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Methodology:

- **Specimen Preparation:** The colored polymer is molded or cast into plaques of a specified thickness.
- **Exposure:** The specimens are exposed to a xenon arc lamp under controlled conditions of temperature and humidity, which simulates natural daylight.[\[16\]](#)[\[17\]](#)
- **Reference Materials:** A set of blue wool references with known light fastness (rated 1 to 8, with 8 being the highest fastness) are exposed alongside the test specimens.[\[13\]](#)
- **Evaluation:** The change in color of the test specimen is assessed by comparing it to the fading of the blue wool references. The light fastness is rated on the Blue Wool Scale from 1 to 8.[\[15\]](#)

### Heat Stability Testing

Standard: ASTM D3012 - Standard Test Method for Thermal-Oxidative Stability of Plastics, Using a Biaxial Rotator.[\[2\]](#)[\[5\]](#)

#### Methodology:

- **Specimen Preparation:** The colored polymer is prepared in the form of films or small plaques.
- **Apparatus:** A biaxial rotator is used within a forced-air oven to ensure uniform heat exposure. [\[5\]](#)
- **Procedure:** The specimens are mounted on the rotator and subjected to a specific temperature for a predetermined duration.
- **Evaluation:** The thermal stability is determined by observing any changes in color, such as discoloration or degradation, at different temperatures and exposure times.

## Migration Testing

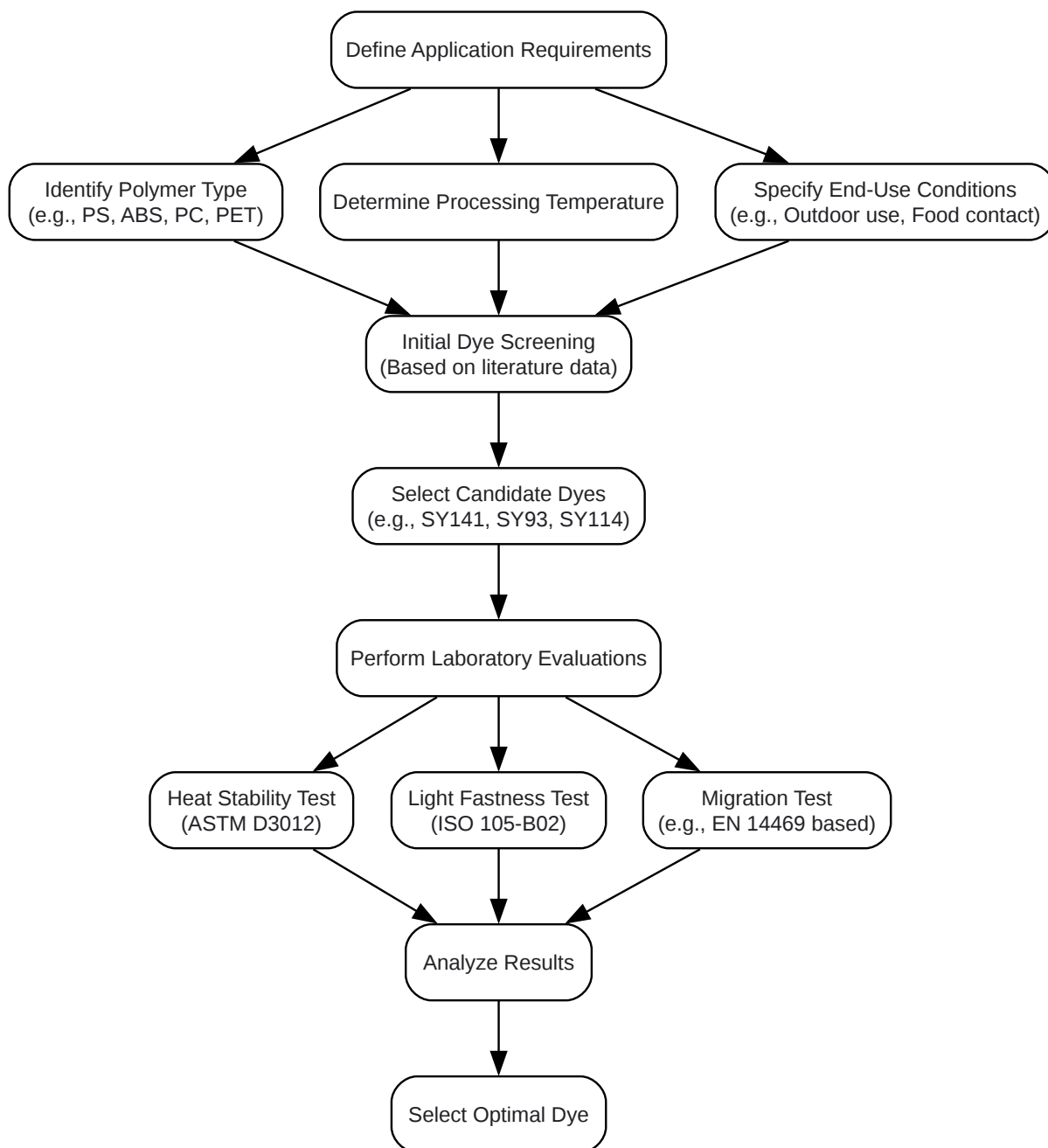
**Standard:** Based on principles from EN 14469 - Pigments and extenders — Testing of colouring materials in plasticized polyvinyl chloride (PVC-P).

#### Methodology:

- **Specimen Preparation:** A plaque of the colored polymer is prepared.
- **Contact Material:** The colored plaque is brought into contact with an uncolored plaque of the same or a different polymer (e.g., plasticized PVC).
- **Test Conditions:** The assembly is subjected to a specific pressure and temperature for a defined period.
- **Evaluation:** The uncolored plaque is then examined for any staining, which indicates the migration of the colorant from the colored plaque. The degree of migration is assessed visually or using colorimetric measurements.

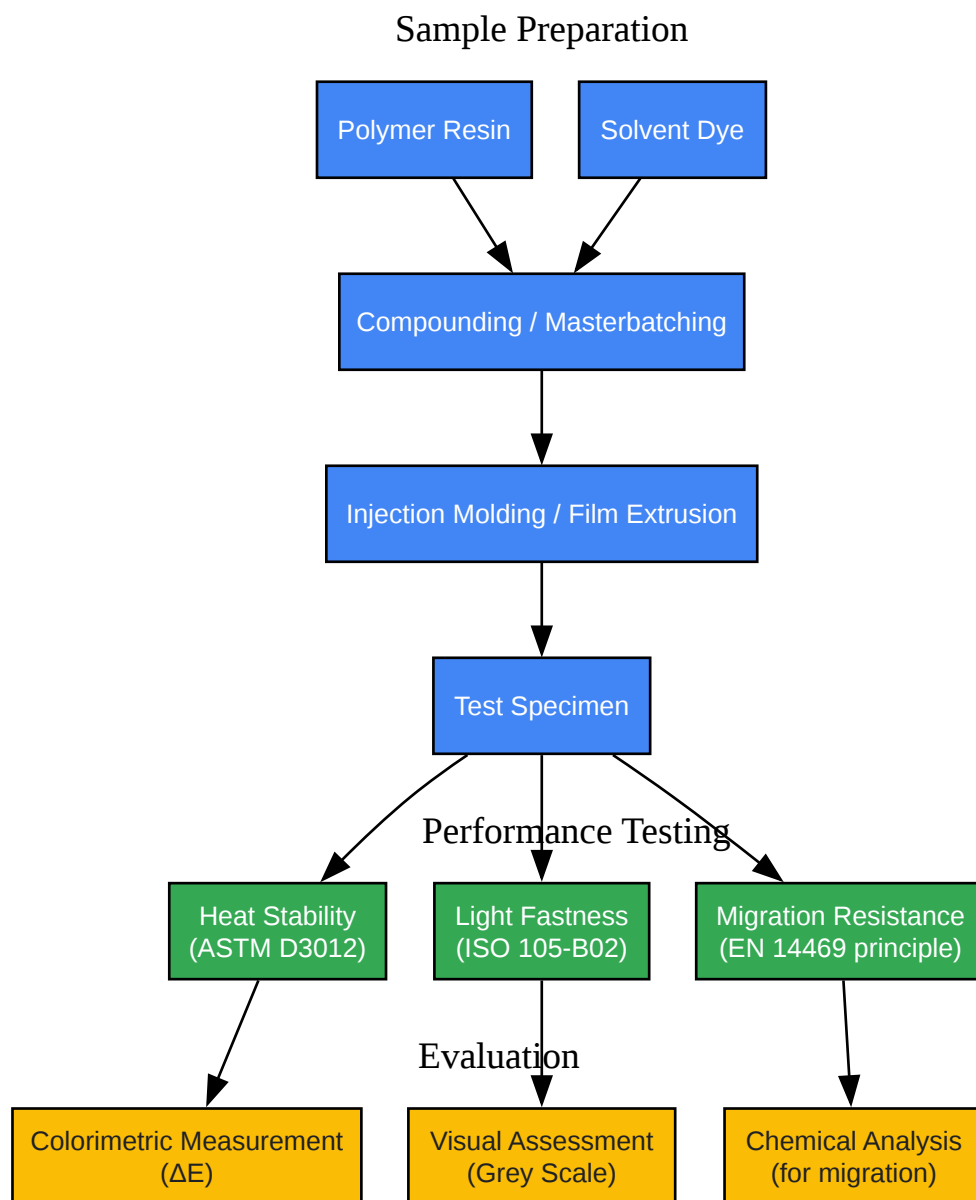
## Visualization of Selection and Experimental Workflows

To aid in the decision-making process and to visualize the experimental procedures, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Workflow for selecting a suitable solvent dye for a polymer application.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for evaluating solvent dye performance in polymers.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. standards.iteh.ai [standards.iteh.ai]
- 2. Thermal-Oxidative Stability ASTM D3012, GM9059P [intertek.com]
- 3. food.gov.uk [food.gov.uk]
- 4. what about Application characteristics of solvent dyes in plastics coloring? - FAQ - Emperor Chem [emperordye.com]
- 5. infinitalab.com [infinitalab.com]
- 6. Solvent yellow 93|CAS NO.4702-90-37 [xcolorpigment.com]
- 7. lanxess.com [lanxess.com]
- 8. News - PIGMENT ORANGE 64  Introduction and Application [precisechem.com]
- 9. mahavirdyes.com [mahavirdyes.com]
- 10. honorpigment.com [honorpigment.com]
- 11. nbinno.com [nbinno.com]
- 12. dayglo.in [dayglo.in]
- 13. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 14. wewontech.com [wewontech.com]
- 15. atlas-mts.com.br [atlas-mts.com.br]
- 16. ISO 105-B02 | Q-Lab [q-lab.com]
- 17. fyitester.com [fyitester.com]
- To cite this document: BenchChem. [Performance Showdown: SOLVENT YELLOW 141 Versus Key Alternatives in Polymer Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166055#performance-evaluation-of-solvent-yellow-141-in-different-polymer-types]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)